

Best practices for long-term storage of MC180295

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Compound of Interest

Compound Name: MC180295

Cat. No.: B608874

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Technical Support Center: MC180295

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **MC180295**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended temperature for long-term storage of solid **MC180295**?

For long-term stability, solid **MC180295** should be stored at -20°C.^{[1][2]} Some suppliers suggest that storage at 4°C is suitable for short-term periods (days to weeks).^{[2][3]} To ensure maximum shelf-life, which can be over three years if stored correctly, a constant temperature of -20°C in a dry, dark environment is recommended.^[2]

Q2: How should I store **MC180295** once it is dissolved in a solvent?

Stock solutions of **MC180295**, typically prepared in DMSO, should be aliquoted into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^{[1][3]} These aliquots should be stored at -80°C for long-term stability (up to one year) or at -20°C for shorter periods (up to one month).^{[1][3]}

Q3: What is the recommended solvent for preparing **MC180295** stock solutions?

MC180295 is soluble in DMSO.^{[1][2]} It is advisable to use anhydrous DMSO to prepare stock solutions, as moisture can reduce the solubility of the compound.^[1]

Q4: Can I store **MC180295** stock solutions at 4°C?

No, it is not recommended to store **MC180295** stock solutions at 4°C for extended periods. For short-term storage of a few days to weeks, some suppliers suggest 0-4°C, but for longer-term preservation of the stock solution's integrity, -20°C or -80°C is necessary.^[2]

Q5: How should I handle the solid compound and stock solutions to ensure stability?

To maintain the integrity of **MC180295**, it is important to handle it in a well-ventilated area while wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses. When preparing to use the solid compound, allow the vial to equilibrate to room temperature before opening to minimize moisture condensation. For stock solutions, use tightly sealed vials for storage.

Troubleshooting Guide

Issue: I observe precipitation in my **MC180295** stock solution after thawing.

- Possible Cause: The concentration of the stock solution may be too high, or the compound may have come out of solution during freezing. Moisture absorption in the DMSO can also reduce solubility.^[1]
- Solution:
 - Gently warm the solution and vortex or sonicate until the precipitate redissolves.
 - If precipitation persists, consider preparing a fresh stock solution at a slightly lower concentration.
 - Ensure you are using anhydrous DMSO for preparing solutions.

Issue: My experimental results are inconsistent when using an older stock solution.

- Possible Cause: The stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.
- Solution:

- It is recommended to use a fresh aliquot for each experiment to avoid variability.
- If you suspect degradation, prepare a fresh stock solution from the solid compound.
- Always store stock solution aliquots at the recommended -80°C for long-term use.

Data Presentation

Table 1: Recommended Long-Term Storage Conditions for **MC180295**

Form	Storage Temperature	Recommended Duration	Notes
Solid	-20°C	> 3 years[1][2]	Store in a dry, dark place.[2]
In DMSO	-80°C	Up to 1 year[1]	Aliquot to avoid freeze-thaw cycles.[1][3]
In DMSO	-20°C	Up to 1 month[1][3]	For shorter-term storage.

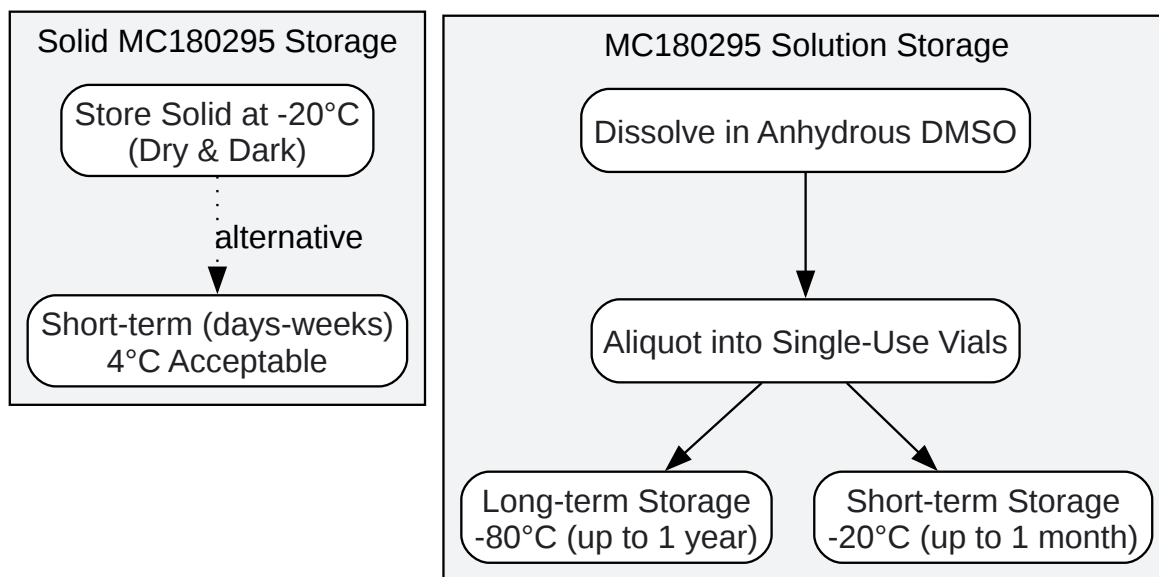
Experimental Protocols

Protocol for Preparation of **MC180295** Stock Solution (10 mM in DMSO)

- Equilibration: Allow the vial of solid **MC180295** to reach room temperature before opening.
- Weighing: Accurately weigh the desired amount of **MC180295** powder using an analytical balance in a chemical fume hood. The molecular weight of **MC180295** is 358.41 g/mol .[3]
- Dissolution: Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.58 mg of **MC180295** in 1 mL of DMSO.
- Solubilization: Vortex or sonicate the solution until the compound is completely dissolved. Gentle warming can be applied if necessary.

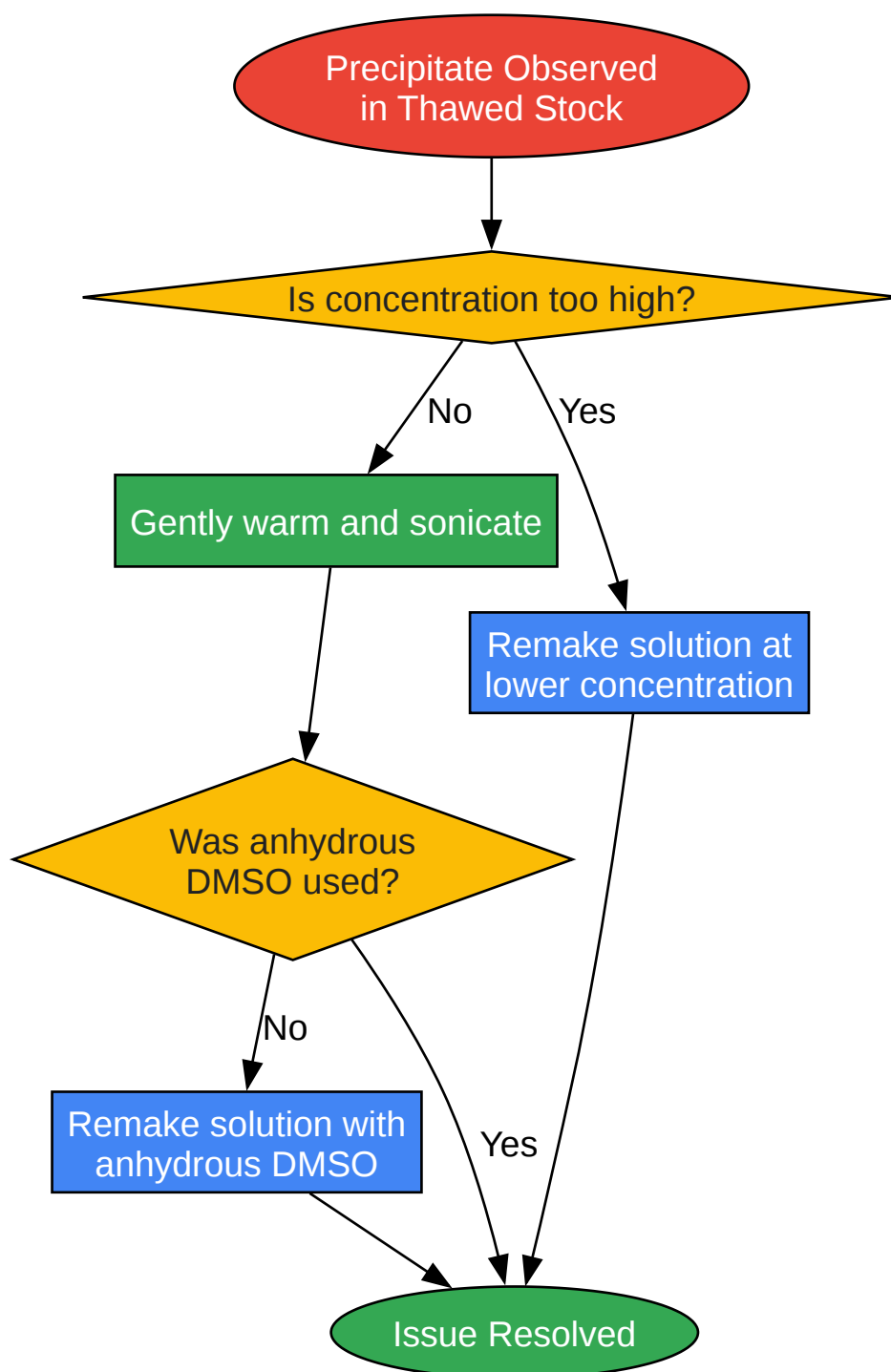
- Aliquoting: Dispense the stock solution into smaller, single-use, tightly sealed vials.
- Storage: Store the aliquots at -80°C for long-term use.

Visualizations



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Caption: Recommended storage workflow for solid and dissolved **MC180295**.



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Caption: Troubleshooting guide for precipitation in **MC180295** stock solutions.

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References

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